

Essential Safety and Operational Guidance for Handling 1-(4-Fluorophenyl)cyclopropanamine

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Compound of Interest

Compound Name: 1-(4-Fluorophenyl)cyclopropanamine

Cat. No.: B1315491

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1-(4-Fluorophenyl)cyclopropanamine**. The following procedural guidance outlines operational and disposal plans to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment

1-(4-Fluorophenyl)cyclopropanamine and its hydrochloride salt are classified as hazardous materials. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is imperative to use appropriate personal protective equipment (PPE) to minimize risk.

Hazard Summary:

Hazard Statement	GHS Classification
Harmful if swallowed[1]	Acute Toxicity, Oral (Category 4)
Causes skin irritation[1]	Skin Irritation (Category 2)
Causes serious eye irritation[1]	Serious Eye Irritation (Category 2A)
May cause respiratory irritation[1][2][3]	Specific target organ toxicity — single exposure (Category 3), Respiratory system

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.[4] Eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [5]
Skin Protection	Wear protective gloves (inspected prior to use) and a lab coat.[1][5] A protective disposable gown made of lint-free, low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs is recommended.[6] Contaminated clothing should be removed and washed before reuse.[1]
Respiratory Protection	Use only in a well-ventilated area, such as a chemical fume hood.[1][7] If ventilation is inadequate, wear a suitable respirator.

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following protocol is mandatory to ensure the safe handling of **1-(4-Fluorophenyl)cyclopropanamine**.

- Preparation and Engineering Controls:
 - Work in a designated area, preferably within a certified chemical fume hood, to ensure adequate ventilation.[1][7]
 - Ensure that an eyewash station and safety shower are readily accessible.[3][7]
 - Before handling, wash hands thoroughly.[1] Do not eat, drink, or smoke in the handling area.[1]
- Donning Personal Protective Equipment (PPE):

- Put on a lab coat or protective gown.
- Wear two pairs of chemical-resistant gloves; place one glove under the gown cuff and the second over the cuff.^[6]
- Wear approved safety goggles and, if necessary, a face shield.
- Handling the Compound:
 - Keep the container tightly closed when not in use.^{[1][7]}
 - Avoid generating dust or aerosols.^{[5][8]}
 - Use non-sparking tools and ground all equipment to prevent static discharge.^{[8][9]}
 - Avoid contact with skin, eyes, and clothing.^{[1][7]}
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible substances such as acids, strong oxidizing agents, and acid chlorides.^{[1][7][9]}
 - Keep the container tightly closed and store in a locked-up area.^{[1][2]}

Disposal Plan

Proper disposal of **1-(4-Fluorophenyl)cyclopropanamine** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

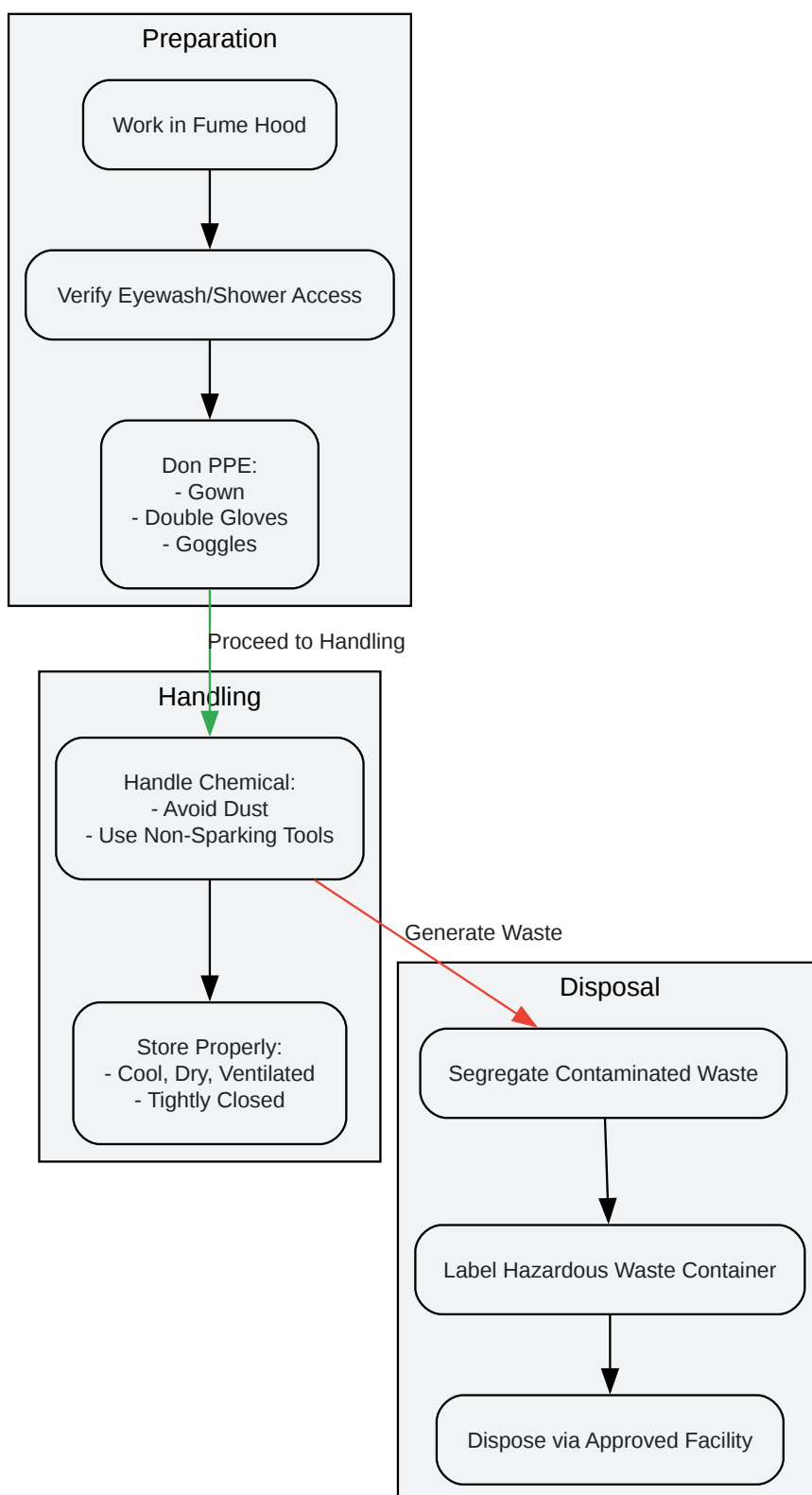
- Waste Segregation:
 - Collect all waste containing **1-(4-Fluorophenyl)cyclopropanamine**, including contaminated gloves, wipes, and containers, in a designated, properly labeled, and sealed hazardous waste container.
- Container Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the chemical name: "**1-(4-Fluorophenyl)cyclopropanamine**".

- Disposal Procedure:
 - Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2] Do not dispose of it down the drain.[5]
 - Contaminated clothing should be decontaminated or disposed of as hazardous waste.[1]

Emergency Procedures

- In case of skin contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[1] Seek medical attention if irritation persists.[1]
- In case of eye contact: Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[1][2] Call a poison center or doctor if you feel unwell.[1]
- If swallowed: Rinse the mouth with water.[1] Do NOT induce vomiting.[9] Call a poison center or doctor immediately.[1]

Workflow for Safe Handling of 1-(4-Fluorophenyl)cyclopropanamine



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Caption: Workflow for the safe handling of **1-(4-Fluorophenyl)cyclopropanamine**.

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